

Application Notes and Protocols for Intrathecal Injection of ML382 in Mice

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Compound of Interest

Compound Name: ML382

Cat. No.: B609162

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Abstract

These application notes provide a detailed protocol for the intrathecal (i.t.) administration of **ML382**, a positive allosteric modulator (PAM) of the Mas-related G protein-coupled receptor X1 (MrgprX1), in mice. This protocol is intended for researchers investigating the role of MrgprX1 in pain and sensory signaling pathways. **ML382** enhances the activity of endogenous agonists, such as bovine adrenal medulla 8-22 (BAM8-22), at the MrgprX1 receptor, which is primarily expressed in small-diameter sensory neurons.[1][2][3][4] This document includes a step-by-step experimental procedure, quantitative data for dosage and administration, and diagrams illustrating the experimental workflow and the relevant signaling pathway.

Introduction

ML382 is a potent and selective positive allosteric modulator of MrgprX1. It does not activate the receptor on its own but enhances the effects of endogenous agonists.[3] The targeted delivery of **ML382** to the spinal cord via intrathecal injection allows for the specific investigation of its effects on spinal nociceptive processing, minimizing potential systemic side effects. This method is particularly valuable for studying the analgesic properties of MrgprX1 modulation.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the intrathecal injection of **ML382** in mice.

Parameter	Value	Notes
Drug	ML382	Positive Allosteric Modulator of MrgprX1
Species	Mouse (adult)	Protocol can be adapted for other rodents.
Dosage	10 nmol / mouse	This is a starting point; dose-response studies are recommended.
Vehicle	10% DMSO in saline	Ensure complete dissolution of ML382.
Injection Volume	5 - 10 μ L	A low volume is crucial to avoid increased intracranial pressure.
Needle Gauge	30G	A small gauge needle minimizes tissue damage.
Injection Site	L5-L6 intervertebral space	Direct access to the lumbar cerebrospinal fluid.

Experimental Protocol

This protocol details the intrathecal injection of **ML382** in mice. All procedures should be performed under aseptic conditions and in accordance with institutional animal care and use guidelines.

Materials

- **ML382**
- Dimethyl sulfoxide (DMSO)

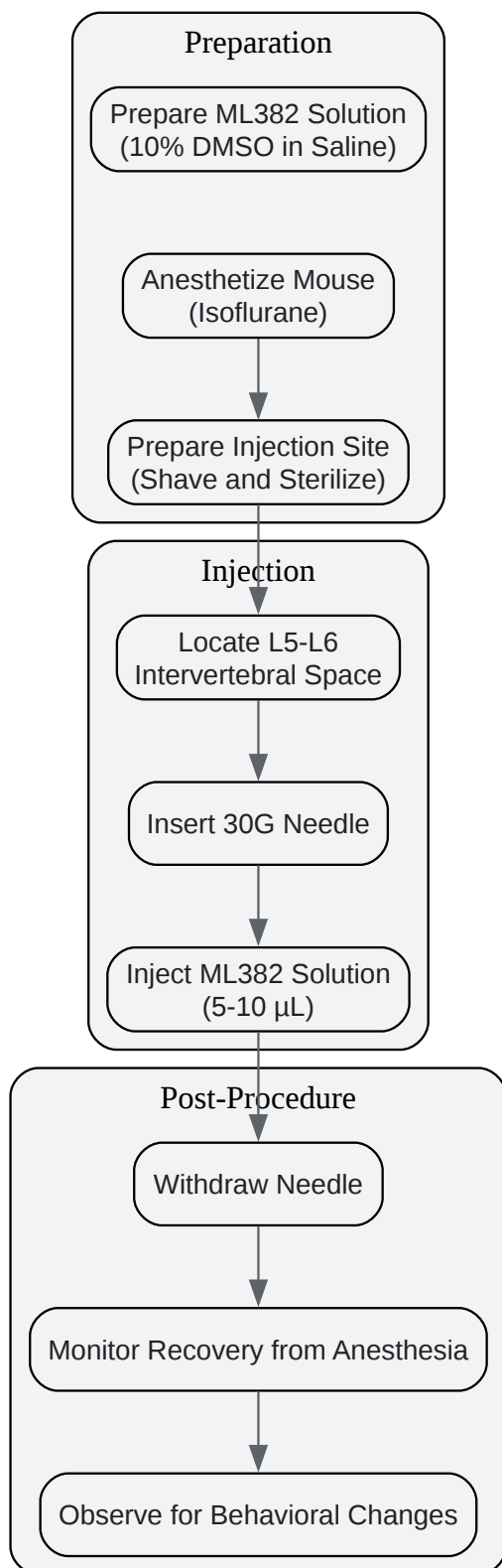
- Sterile saline (0.9% NaCl)
- Anesthetic (e.g., isoflurane)
- Hamilton syringe (10 µL) with a 30G needle
- Heating pad
- Povidone-iodine and alcohol swabs

Procedure

- Preparation of **ML382** Solution:
 - Dissolve **ML382** in 100% DMSO to create a stock solution.
 - On the day of the experiment, dilute the stock solution with sterile saline to the final concentration, ensuring the final DMSO concentration is 10%.
 - Vortex the solution thoroughly to ensure complete dissolution.
- Animal Preparation:
 - Anesthetize the mouse using isoflurane (2-3% for induction, 1-2% for maintenance). Confirm proper anesthetic depth by the absence of a pedal withdrawal reflex.
 - Place the anesthetized mouse in a prone position on a heating pad to maintain body temperature.
 - Shave the fur over the lumbar region of the back.
 - Sterilize the injection site with povidone-iodine followed by an alcohol swab.
- Intrathecal Injection:
 - Palpate the iliac crests to locate the L6 vertebra. The injection site is in the intervertebral space between L5 and L6.
 - Hold the Hamilton syringe with the 30G needle at a 90-degree angle to the spine.

- Carefully insert the needle into the L5-L6 intervertebral space. A slight flick of the tail is often observed upon successful entry into the intrathecal space.
- Slowly inject 5-10 μ L of the **ML382** solution over approximately 10-20 seconds.
- Hold the needle in place for an additional 10 seconds to prevent backflow.
- Gently withdraw the needle.
- Post-Procedure Care:
 - Monitor the mouse until it has fully recovered from anesthesia.
 - Observe for any signs of motor impairment or distress.
 - Provide appropriate post-operative analgesia as required by the experimental design and institutional guidelines.

Experimental Workflow Diagram

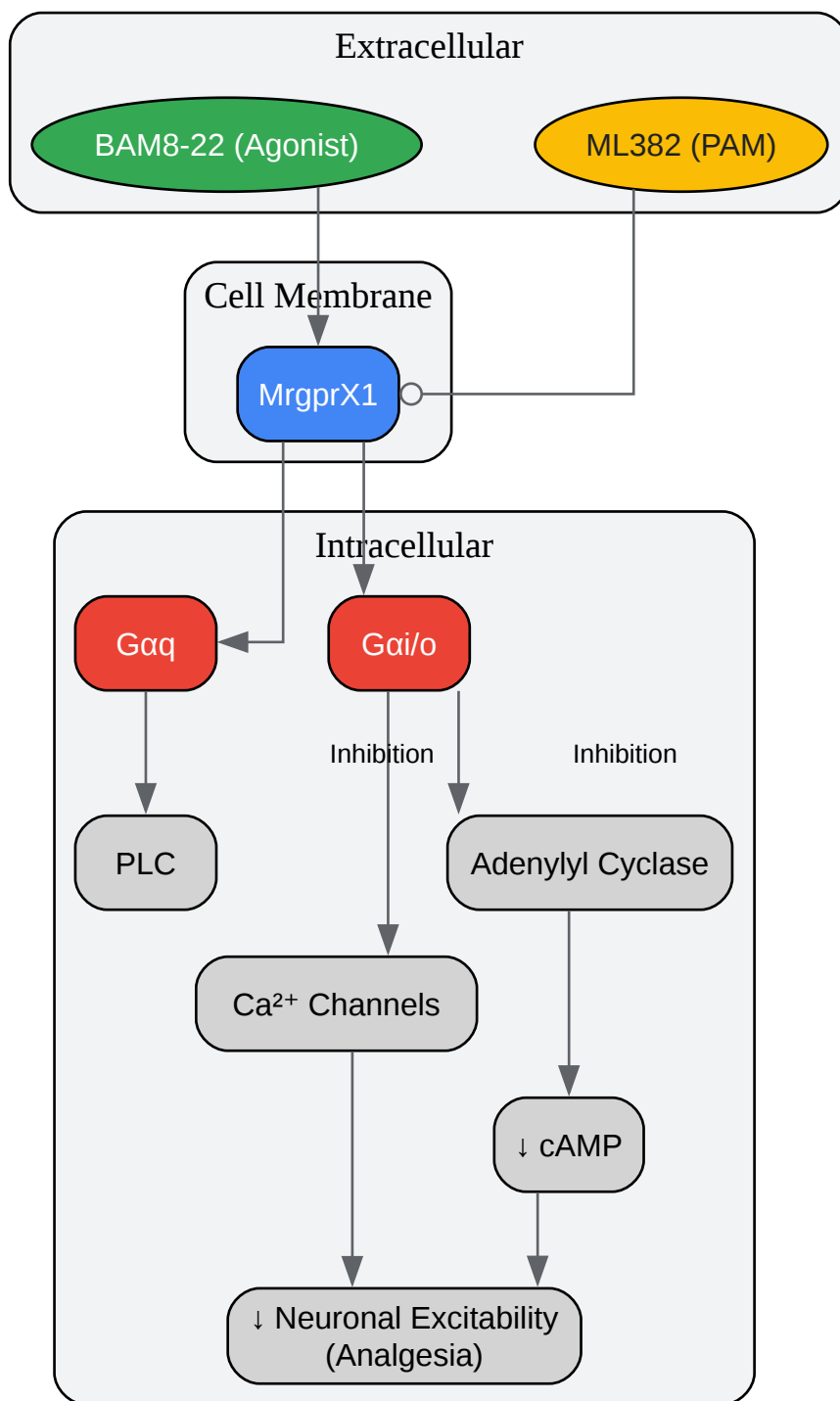


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Caption: Experimental workflow for intrathecal injection of **ML382** in mice.

Signaling Pathway Diagram

ML382 acts as a positive allosteric modulator of MrgprX1, enhancing the signaling cascade initiated by an endogenous agonist like BAM8-22. This receptor is coupled to both Gαq and Gαi/o proteins.^{[5][6]}



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